

Essential Safety and Operational Guide for Handling T16A(inh)-C01

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Compound of Interest		
Compound Name:	T16A(inh)-C01	
Cat. No.:	B1682863	Get Quote

This document provides crucial safety, handling, and disposal protocols for the TMEM16A inhibitor, **T16A(inh)-C01**. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper experimental execution.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **T16A(inh)-C01**.

Property	Value	Source
Molecular Formula	C18H16O5	N/A
CAS Number	171506-87-9	[1]
IC50	8.4 µM (for ANO1-mediated chloride channels)	[1]
Solubility	Soluble in DMSO	[2]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[2]

Personal Protective Equipment (PPE) and Safety Precautions



Given that a specific Safety Data Sheet (SDS) for **T16A(inh)-C01** is not publicly available, it is imperative to handle this compound as a potentially hazardous substance of unknown toxicity. The following PPE and safety measures are mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Inspect gloves prior to use and dispose of them properly after handling.
- Skin and Body Protection: Wear a lab coat, and ensure it is changed if contaminated. For extensive handling, consider a disposable full-body suit.
- Respiratory Protection: Handle T16A(inh)-C01 in a well-ventilated area, preferably within a
 certified chemical fume hood, to minimize inhalation of any dust or aerosols.[3]
- Hygiene Measures: Wash hands thoroughly after handling the substance. Contaminated clothing should be washed before reuse.[3]

Operational Plans: Handling and Experimental Protocols

Stock Solution Preparation

- Weighing: Perform weighing of the solid compound within a chemical fume hood or a ventilated balance enclosure.
- Dissolving: Prepare stock solutions by dissolving T16A(inh)-C01 in dimethyl sulfoxide (DMSO).[2] For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of the compound in the calculated volume of DMSO.
- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
 Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

Representative Experimental Protocol: Whole-Cell Patch-Clamp Electrophysiology



This protocol is adapted from standard procedures for studying ion channel modulation and is suitable for assessing the inhibitory effect of **T16A(inh)-C01** on TMEM16A channels expressed in a suitable cell line (e.g., HEK293 cells).[4][5]

- Cell Preparation: Culture cells expressing TMEM16A on glass coverslips.
- Solution Preparation:
 - External Solution (aCSF): Prepare artificial cerebrospinal fluid containing (in mM): 125
 NaCl, 2.5 KCl, 1 MgCl₂, 2 CaCl₂, 1.25 NaH₂PO₄, 25 NaHCO₃, and 25 glucose. Bubble the solution with 95% O₂/5% CO₂.
 - Internal Solution: Prepare a pipette solution containing (in mM): 130 KCl, 5 NaCl, 0.4
 CaCl₂, 1 MgCl₂, 10 HEPES, and 11 EGTA, with the pH adjusted to 7.3.
- Recording Setup:
 - Place the coverslip with cells in the recording chamber on the stage of an upright microscope.
 - Continuously perfuse the chamber with oxygenated aCSF.
 - \circ Pull borosilicate glass pipettes to a resistance of 3-7 M Ω and fill with the internal solution.
- Data Acquisition:
 - Establish a whole-cell patch-clamp configuration on a target cell.
 - Clamp the cell at a holding potential of -60 mV.
 - Apply voltage steps to elicit TMEM16A currents.
 - After establishing a stable baseline recording, perfuse the chamber with aCSF containing the desired concentration of T16A(inh)-C01.
 - Record the changes in current amplitude to determine the inhibitory effect.

Disposal Plan







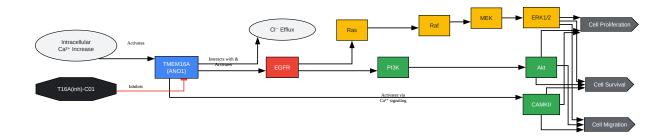
All waste materials contaminated with **T16A(inh)-C01** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

- Liquid Waste: Collect all solutions containing T16A(inh)-C01 (e.g., unused stock solutions, experimental solutions) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Solid Waste: All materials that have come into contact with **T16A(inh)-C01** (e.g., pipette tips, gloves, weigh boats, contaminated lab paper) must be collected in a separate, clearly labeled hazardous solid waste container.
- Empty Containers: "Empty" containers that held T16A(inh)-C01 should be triple-rinsed with a
 suitable solvent (e.g., ethanol). The rinsate must be collected as hazardous liquid waste.
 After rinsing, the container can be disposed of as non-hazardous waste, following
 institutional guidelines.
- Decontamination: All non-disposable labware that has been in contact with the compound should be decontaminated by rinsing with a solvent known to dissolve it, followed by standard washing procedures. The initial rinsate should be collected as hazardous waste.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of all hazardous waste containers.[6]

TMEM16A Signaling Pathway

T16A(inh)-C01 is an inhibitor of the TMEM16A (also known as ANO1) calcium-activated chloride channel. In various cancers, the overexpression of TMEM16A has been linked to the activation of several downstream signaling pathways that promote cell proliferation, migration, and survival. The diagram below illustrates the central role of TMEM16A in activating these oncogenic pathways.[7][8][9][10][11]





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TMEM16A signaling pathways in cancer.

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